

Application Notes and Protocols for Inducing CYP1A1 Expression in Hepatocytes with Avitriptan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Avitriptan

Cat. No.: B195663

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing **Avitriptan** to induce Cytochrome P450 1A1 (CYP1A1) expression in hepatocytes. The information is intended for researchers in drug metabolism, toxicology, and pharmacology to study the effects of **Avitriptan** on gene expression and its potential as a tool for investigating the Aryl Hydrocarbon Receptor (AhR) signaling pathway.

Introduction

Avitriptan, an antimigraine drug from the triptan class, has been identified as a ligand and agonist of the human Aryl Hydrocarbon Receptor (AhR).^{[1][2][3][4]} Activation of AhR by **Avitriptan** initiates a signaling cascade that leads to the induction of target genes, most notably CYP1A1, a key enzyme involved in the metabolism of xenobiotics.^[1] This induction is observed to be cell-type specific, with strong effects in immortalized human hepatocytes and colon carcinoma cells, but not in primary human hepatocytes in culture. The induction of CYP1A1 by **Avitriptan** is strictly dependent on the presence of a functional AhR.

Understanding the interaction between **Avitriptan** and the AhR-CYP1A1 signaling pathway is crucial for evaluating its potential off-label therapeutic applications and for characterizing its drug-drug interaction profile.

Data Presentation

The following tables summarize the quantitative data regarding the induction of CYP1A1 by **Avitriptan** in various cell lines.

Table 1: Induction of CYP1A1 mRNA in Immortalized Human Hepatocytes (MIHA Cells)

Treatment	Fold Induction of CYP1A1 mRNA (relative to vehicle control)
TCDD (10 nM)	~150-fold
Avitriptan (10 µM)	~215-fold
Donitriptan (10 µM)	~16-fold

Data extracted from studies on immortalized human hepatocytes (MIHA) after 24 hours of treatment.

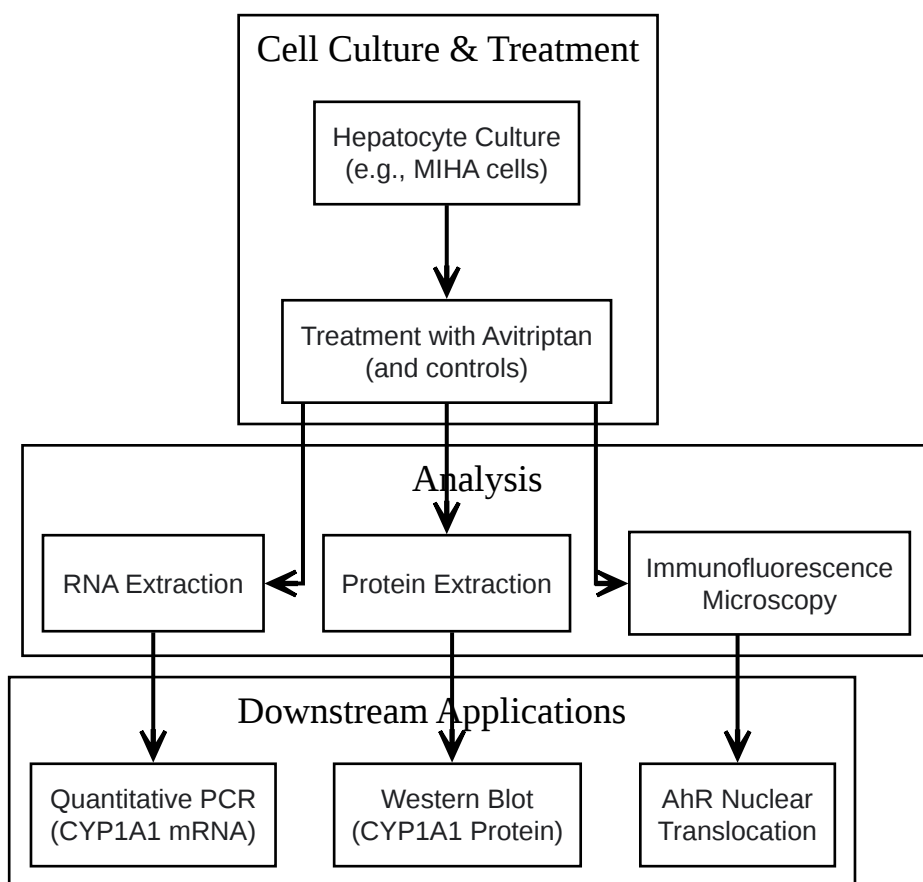
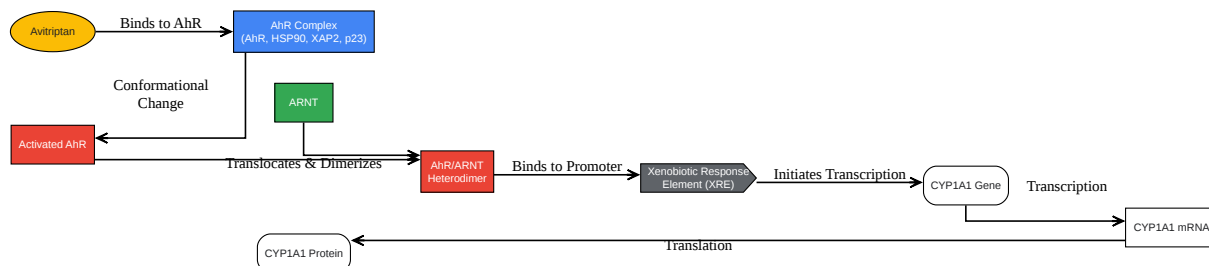
Table 2: Agonistic Activity of Triptans on AhR in a Reporter Gene Assay

Compound (10 µM)	AhR Activation (relative to TCDD)
Avitriptan	Significant activation
Donitriptan	Lesser activation
Other triptans	Very weak or no activation

This table summarizes the findings from reporter gene assays in human hepatoma cells (AZ-AHR).

Signaling Pathway

The induction of CYP1A1 by **Avitriptan** is mediated through the classical Aryl Hydrocarbon Receptor (AhR) signaling pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Antimigraine Drug Avitriptan Is a Ligand and Agonist of Human Aryl Hydrocarbon Receptor That Induces CYP1A1 in Hepatic and Intestinal Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Antimigraine Drug Avitriptan Is a Ligand and Agonist of Human Aryl Hydrocarbon Receptor that Induces CYP1A1 in Hepatic and Intestinal Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Inducing CYP1A1 Expression in Hepatocytes with Avitriptan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195663#avitriptan-for-inducing-cyp1a1-expression-in-hepatocytes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com